

1-(3-Iodophenyl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1-(3-Iodophenyl)ethanone

Cat. No.: B089323

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Technical Overview of 1-(3-Iodophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental physicochemical properties of **1-(3-Iodophenyl)ethanone**, a chemical compound relevant to various research and development applications.

Chemical Identity and Properties

1-(3-Iodophenyl)ethanone, also known as 3'-Iodoacetophenone, is an organic compound that serves as a reagent in chemical synthesis.^[1] Its core structure consists of an acetophenone molecule substituted with an iodine atom at the third position of the phenyl ring.

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ IO	[1] [2] [3]
Molecular Weight	246.05 g/mol	[1]
Alternate Molecular Weight	246.0451 g/mol	[2]

Synthesis and Applications

While detailed experimental protocols for the synthesis of **1-(3-Iodophenyl)ethanone** are beyond the scope of this document, it is commercially available from various suppliers. In research, it is utilized as a reagent in the synthesis of more complex molecules. For instance, it has been used in the creation of sulfonamide derivatives containing dihydropyrazole moieties, which have been investigated as inhibitors of matrix metalloproteinases (MMP-2/MMP-9).[\[1\]](#)

Logical Representation of Compound Identification

The following diagram illustrates the logical flow from the common name of the compound to its fundamental molecular properties.

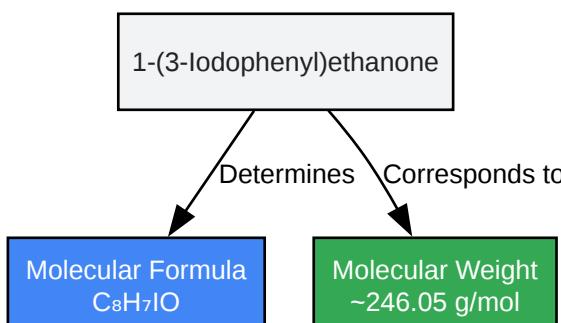


Figure 1. Identification of 1-(3-Iodophenyl)ethanone Properties

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Caption: Figure 1. Identification of **1-(3-Iodophenyl)ethanone** Properties.

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References

- 1. 1-(3-Iodophenyl)ethanone , 98% , 14452-30-3 - CookeChem [cookechem.com]
- 2. Ethanone, 1-(3-iodophenyl)- | CymitQuimica [cymitquimica.com]
- 3. keyorganics.net [keyorganics.net]

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